

Application Notes and Protocols for Picloram in Woody Plant Control

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Compound of Interest

Compound Name: *Picloram*

Cat. No.: *B1677784*

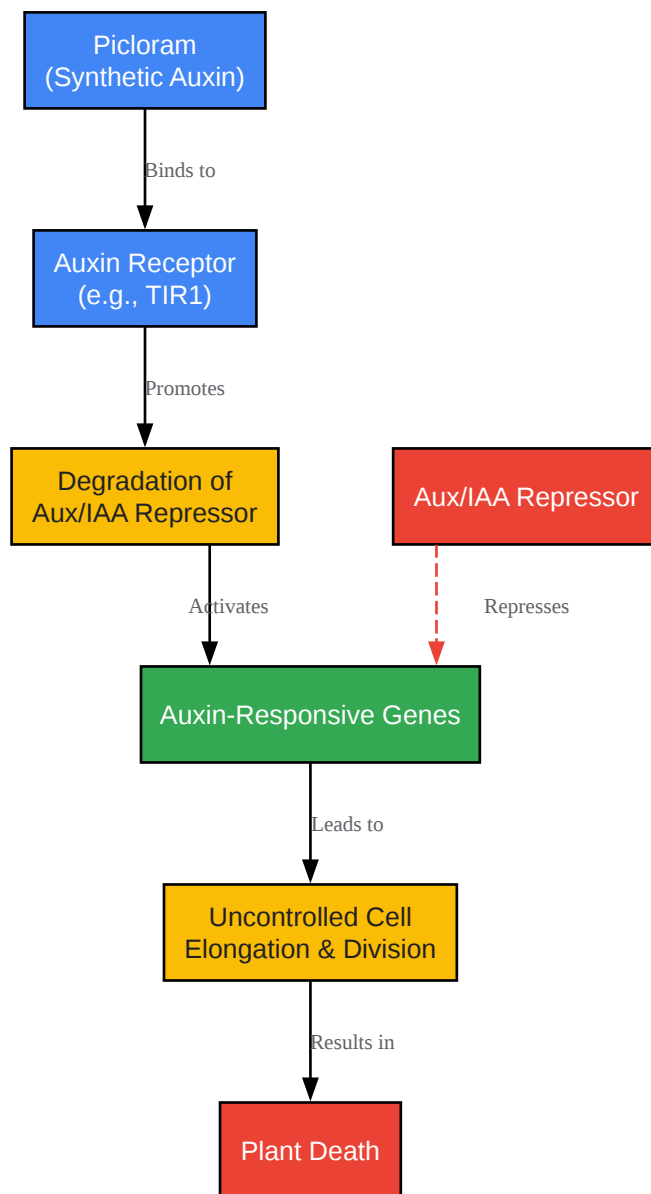
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These application notes provide detailed protocols for the use of **picloram**, a systemic pyridine-based herbicide, in controlling woody plants through cut-stump and basal bark methods. The information is intended for researchers, scientists, and land management professionals.

Picloram acts as a synthetic auxin, or plant growth regulator, that disrupts and disorganizes cell growth in susceptible broadleaf plants and woody species, ultimately leading to their death. [1][2][3] It is readily absorbed through roots and foliage and translocates throughout the plant. [2][4] Due to its persistence in soil and high mobility, careful consideration of environmental conditions and non-target species is critical. [1][3][5]

Mechanism of Action: Synthetic Auxin Pathway

Picloram mimics the plant hormone auxin (indole acetic acid). [1][3] It binds to auxin receptors, such as the F-box protein TIR1, which leads to the degradation of transcriptional repressors (Aux/IAA proteins). This degradation allows for the expression of auxin-responsive genes that control cell division and elongation. [2] The continuous and unregulated activation of these pathways by **picloram** results in uncontrolled growth and ultimately, plant death. [1][2]



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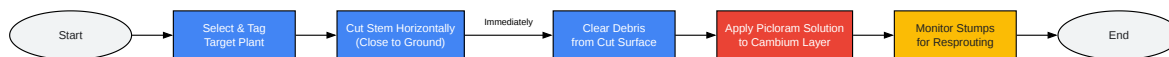
Simplified signaling pathway of synthetic auxin herbicides.

Protocol 1: Cut-Stump Application

This method involves applying herbicide directly to the freshly cut surface of a stump to prevent resprouting. It is effective for a wide range of woody species and can be performed at most times of the year, except during early spring when heavy sap flow may push the herbicide out of the stump.[6]

Experimental Protocol: Cut-Stump Efficacy Trial

- **Site and Species Selection:** Identify a site with a uniform population of the target woody species. Tag individual plants for treatment.
- **Stump Preparation:** Cut the plant stem horizontally as close to the ground as possible (typically 10-30 cm above ground level).[7] Use a handsaw or loppers.[7] Immediately after cutting (ideally within 30 minutes), clear any sawdust and debris from the cut surface.[8][9]
- **Herbicide Preparation:** Prepare the **picloram** solution according to the concentrations specified in the experimental design (see Table 1). **Picloram** is often formulated with other herbicides like 2,4-D.[1] Ready-to-use (RTU) formulations are also available.[8] A marking dye can be added to the solution to track treated stumps.[9]
- **Application:** Using a backpack sprayer, hand-held spray bottle, or brush, apply the herbicide solution to the cut surface.[9] It is critical to thoroughly wet the cambium layer, which is the ring of living tissue just inside the bark, as this is the primary area for translocation to the roots.[2][8][9] For stems less than 4 inches in diameter, the entire cut surface can be treated.[6]
- **Data Collection:** Monitor the treated stumps for resprouting over subsequent growing seasons.[2] Record data on the percentage of stumps resprouting, and the number and height of any sprouts.[2]
- **Statistical Analysis:** Analyze the data to compare the effectiveness of different herbicide concentrations and formulations in preventing stump sprouting.[2]



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Experimental workflow for a cut-stump herbicide trial.

Quantitative Data: Picloram Cut-Stump Applications

Herbicide Formulation	Concentration	Target Species	Efficacy	Citation
Picloram + 2,4-D	Undiluted or 1:1 in water	General woody species	Effective, wets cut surfaces	[10]
Picloram Potassium Salt (Gel)	5%	Darwin's barberry	>95% control	[7]
Picloram + 2,4,5-T (esters in oil)	0.1% a.i. picloram + 0.4% a.i. 2,4,5-T	Dawson gum	>88% kill under moist soil conditions	[11]
Picloram + 2,4,5-T (amines in water)	0.1% a.i. picloram + 0.4% a.i. 2,4,5-T	Dawson gum	>88% kill under moist soil conditions	[11]
Picloram + Triclopyr	Not specified	Loblolly Pine (hardwood control)	Highest pine survival, height, and total volume	[2]

a.i. = active ingredient

Protocol 2: Basal Bark Application

This technique is used to control thin-barked trees and shrubs, generally those less than 6 inches in basal diameter.[12] It involves spraying a herbicide solution on the lower portion of the intact stem. An oil carrier is used to facilitate penetration through the bark.[8][12]

Experimental Protocol: Basal Bark Efficacy Trial

- Site and Plot Design: Select a site with a sufficient population of the target species. Establish replicated plots in a randomized complete block design.[2]
- Herbicide Preparation: Mix the **picloram** formulation with a commercially available basal oil, diesel fuel, or kerosene as the carrier, according to the rates specified in the experimental design (see Table 2).[8][12]

- Application: Use a low-pressure backpack sprayer with a solid cone or flat fan nozzle.[8][12] Apply the herbicide mixture to the lower 12-18 inches of the tree trunk, ensuring complete coverage of the bark from the ground line up.[2][8] The bark should be thoroughly wetted but not to the point of excessive runoff.[12]
- Timing: Applications can be made throughout the year, but should be avoided when stems are wet or when snow or water prevents spraying to the ground line.[8][13]
- Efficacy Assessment: Evaluate plant mortality and canopy reduction at specified intervals (e.g., 6, 12, and 24 months) after treatment.[2]
- Data Analysis: Use appropriate statistical methods to compare the effectiveness of different herbicide treatments.[2]

Experimental workflow for a basal bark herbicide trial.

Quantitative Data: Picloram Basal Bark Applications

Herbicide Formulation	Concentration	Target Species	Efficacy	Citation
Picloram + 2,4,5-T (esters in oil)	0.1% a.i. picloram + 0.4% a.i. 2,4,5-T	Dawson gum (multi-stemmed regrowth)	>84% kill under moist soil conditions	[11]
Picloram + Triclopyr	Not specified	Various woody species	Often used in combination for synergistic effect	[2]
Picloram	0.125-1.5 lbs a.e./acre	General woody plants	Recommended label rate range	[13]

a.i. = active ingredient; a.e. = acid equivalent

Environmental Fate and Properties of Picloram

Picloram's effectiveness is linked to its environmental persistence. However, this persistence also poses a risk of contaminating non-target areas, including surface and groundwater.[1][5] It

is poorly adsorbed to soil particles, making it mobile, especially in sandy soils or soils with low organic matter.[4][5]

Property	Value / Characteristic	Notes	Citation
Soil Half-Life	20 to 300 days (average 90 days)	Persistence is highly variable depending on soil type, moisture, and temperature.	[1][4][14]
Water Solubility	430 mg/L (430 ppm)	High solubility contributes to its potential for leaching and runoff.	[1][5]
Sorption Potential	Low (Koc values 0.026–100 L/kg)	Does not bind strongly with soil particles.	[1][3]
Primary Degradation	Microbial metabolism and photodegradation	Sunlight degrades picloram on soil/plant surfaces and in water.	[1][4][5]
Mobility Potential	High	Has been detected in groundwater in multiple states.	[1][4][5]

Safety and Environmental Considerations

- Toxicity: **Picloram** exhibits low to moderate acute toxicity for mammals if ingested or through dermal exposure.[4][15] However, some formulations can be highly toxic if inhaled and can cause severe eye damage.[1][15]
- Non-Target Plants: **Picloram** is highly phytotoxic to susceptible non-target broadleaf plants. [10][15] Root uptake from treated soil and "leaking" from the roots of treated plants can damage nearby desirable vegetation.[1][7] Applications should not be made near ornamental trees or within the root zone of desirable plants.[10]

- Water Contamination: Due to its high mobility and persistence, **picloram** can contaminate groundwater and surface water.[1][5] It should not be applied near water used for irrigation, as very low concentrations (<1 ppb) can inhibit the growth of many food crops.[1]
- Personal Protective Equipment (PPE): Always consult the product label and Material Safety Data Sheet (MSDS) before use.[1] Required PPE typically includes eye protection, chemical-resistant gloves, and appropriate clothing to prevent skin contact.[6]

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